

Introduction: The Molecular Profile of a Versatile Synthetic Building Block

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Compound of Interest

Compound Name: *Diethyl nitromalonate*

CAS No.: 603-67-8

Cat. No.: B1580795

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Diethyl nitromalonate (CAS No. 603-67-8) is a valuable reagent in organic synthesis, serving as a cornerstone for the introduction of nitroacetic acid functionalities and as a precursor in the synthesis of complex molecules, including amino acids.^[1] Its structure, featuring a central carbon atom activated by two flanking ester groups and a strongly electron-withdrawing nitro group, dictates its unique reactivity. A precise and unambiguous structural confirmation is paramount for its effective use in multi-step synthetic pathways, ensuring reaction integrity and final product purity.

This technical guide provides a comprehensive analysis of the key spectroscopic data for **Diethyl nitromalonate** (C₇H₁₁NO₆, M.W. 205.17 g/mol).^[2] As a senior application scientist, the following sections are structured not merely as a data repository, but as an interpretive guide, explaining the causal relationships between the molecular structure and its spectral output. We will delve into Nuclear Magnetic Resonance (NMR) spectroscopy (¹H and ¹³C), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS), providing both the data and the rationale behind the experimental and interpretive approaches.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Probing the Core Structure

NMR spectroscopy is the most powerful tool for the definitive structural elucidation of organic molecules in solution. For **Diethyl nitromalonate**, both ^1H and ^{13}C NMR provide a detailed map of the carbon-hydrogen framework.

^1H NMR Spectroscopy

The proton NMR spectrum is characterized by three distinct signals, each corresponding to the chemically non-equivalent protons in the molecule. The presence of the electron-withdrawing nitro and carbonyl groups significantly influences the chemical shifts, particularly of the alpha-proton.

Diagram 1: Molecular Structure of **Diethyl Nitromalonate**

Caption: Structure of **Diethyl Nitromalonate** with proton environments labeled.

Table 1: Predicted ^1H NMR Spectroscopic Data for **Diethyl Nitromalonate** in CDCl_3

Label	Chemical Shift (δ , ppm)	Multiplicity	Integration	Coupling Constant (J, Hz)	Assignment
a	~ 5.5 - 5.8	Singlet (s)	1H	N/A	$\alpha\text{-CH}$
b	~ 4.2 - 4.4	Quartet (q)	4H	~ 7.1	$\text{-O-CH}_2\text{-CH}_3$
c	~ 1.2 - 1.4	Triplet (t)	6H	~ 7.1	$\text{-O-CH}_2\text{-CH}_3$

Interpretation:

- $\alpha\text{-CH}$ (a): The single proton on the alpha-carbon is flanked by three strongly electron-withdrawing groups (two carbonyls, one nitro). This environment causes significant deshielding, shifting its signal far downfield compared to a standard diethyl malonate (which appears around 3.4 ppm).^[3] Due to the absence of adjacent protons, it appears as a sharp singlet.

- Ethyl Methylene Protons (-O-CH₂-) (b): These protons are adjacent to an ester oxygen, which deshields them to the ~4.2-4.4 ppm region. They are split into a quartet by the three neighboring methyl protons ($n+1 = 3+1 = 4$).
- Ethyl Methyl Protons (-CH₃) (c): These terminal methyl protons are in a standard aliphatic environment and appear furthest upfield. They are split into a triplet by the two neighboring methylene protons ($n+1 = 2+1 = 3$).

¹³C NMR Spectroscopy

The proton-decoupled ¹³C NMR spectrum provides a count of the unique carbon atoms and information about their electronic environment. **Diethyl nitromalonate** has four distinct carbon environments.

Table 2: Predicted ¹³C NMR Spectroscopic Data for **Diethyl Nitromalonate** in CDCl₃

Chemical Shift (δ, ppm)	Assignment	Rationale
~ 162 - 165	C=O	Carbonyl carbons of the ester groups, appearing in the typical downfield region for esters.
~ 85 - 90	α-CH	The alpha-carbon is significantly deshielded and shifted downfield by the directly attached nitro group.
~ 62 - 64	-O-CH ₂ -CH ₃	Methylene carbons bonded to the electron-withdrawing ester oxygen.
~ 13 - 15	-O-CH ₂ -CH ₃	Terminal methyl carbons, appearing in the typical upfield aliphatic region.

Experimental Protocol for NMR Data Acquisition

Objective: To obtain high-resolution ¹H and ¹³C NMR spectra for structural confirmation.

Methodology:

- **Sample Preparation:** Dissolve approximately 10-20 mg of **Diethyl nitromalonate** in ~0.7 mL of deuterated chloroform (CDCl_3) containing 0.03% v/v tetramethylsilane (TMS) as an internal standard.
- **Instrumentation:** Utilize a 400 MHz (or higher) NMR spectrometer.
- **^1H NMR Acquisition:**
 - Acquire the spectrum at a probe temperature of 25 °C.
 - Use a standard pulse sequence with a 30-degree pulse angle and a relaxation delay of 1-2 seconds.
 - Typically, 16-32 scans are sufficient to achieve an excellent signal-to-noise ratio.
- **^{13}C NMR Acquisition:**
 - Acquire the spectrum using a proton-decoupled pulse sequence.
 - A longer relaxation delay (e.g., 2-5 seconds) may be required.
 - A larger number of scans (e.g., 1024 or more) will be necessary due to the low natural abundance of the ^{13}C isotope.
- **Data Processing:** Process the raw data (Free Induction Decay - FID) by applying a Fourier transform. Phase and baseline correct the resulting spectrum and calibrate the chemical shift scale to the TMS signal at 0.00 ppm.

Causality Behind Choices:

- **Solvent (CDCl_3):** It is a standard, relatively inert solvent that dissolves a wide range of organic compounds and provides a clean spectral window.
- **Internal Standard (TMS):** TMS is chemically inert, volatile (for easy removal), and provides a single sharp signal at a defined point (0.00 ppm), allowing for accurate calibration of the chemical shift axis.

Infrared (IR) Spectroscopy: Identifying Functional Groups

IR spectroscopy is a rapid and effective method for identifying the key functional groups within a molecule. The spectrum of **Diethyl nitromalonate** is dominated by strong absorptions corresponding to the carbonyl and nitro groups.

Table 3: Key IR Absorption Bands for **Diethyl Nitromalonate**

Frequency Range (cm ⁻¹)	Vibration Type	Functional Group
2980 - 3000	C-H Stretch (sp ³)	Alkyl groups
~ 1760	C=O Stretch	Ester Carbonyl
~ 1560	N=O Asymmetric Stretch	Nitro Group
~ 1370	N=O Symmetric Stretch	Nitro Group
1200 - 1300	C-O Stretch	Ester Linkage

Interpretation: The most diagnostic peaks are the extremely strong carbonyl (C=O) stretch around 1760 cm⁻¹ and the two strong nitro (N=O) stretches. The presence of these three intense bands provides compelling evidence for the compound's identity. The C-O ester stretch and aliphatic C-H stretches confirm the presence of the ethyl ester moieties.

Experimental Protocol for IR Data Acquisition

Objective: To identify the characteristic functional groups of **Diethyl nitromalonate**.

Methodology:

- **Sample Preparation:** As **Diethyl nitromalonate** is a liquid, the simplest method is to prepare a neat (thin film) sample. Place one drop of the liquid between two polished sodium chloride (NaCl) or potassium bromide (KBr) salt plates. Gently press the plates together to form a thin capillary film.
- **Instrumentation:** Use a Fourier Transform Infrared (FTIR) spectrometer.

- Data Acquisition:
 - First, acquire a background spectrum of the empty salt plates to subtract any atmospheric (CO_2 , H_2O) or plate-related absorptions.
 - Place the prepared sample in the spectrometer's sample holder.
 - Acquire the sample spectrum, typically by co-adding 16-32 scans at a resolution of 4 cm^{-1} .
- Data Processing: The instrument software will automatically ratio the sample spectrum against the background spectrum to produce the final transmittance or absorbance spectrum.

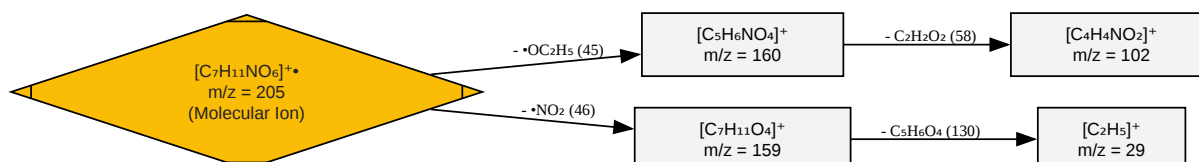
Mass Spectrometry (MS): Determining Molecular Weight and Fragmentation

Mass spectrometry provides the exact molecular weight and crucial structural information through the analysis of fragmentation patterns. Electron Ionization (EI) is a common technique that imparts high energy, leading to predictable bond cleavages.

Expected Molecular Ion:

- Molecular Formula: $\text{C}_7\text{H}_{11}\text{NO}_6$
- Exact Mass: 205.0586 g/mol [4]
- Molecular Ion Peak $[\text{M}]^{+\bullet}$: $m/z = 205$

Diagram 2: Proposed Key Fragmentation Pathway for **Diethyl Nitromalonate**



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Caption: Major fragmentation routes for **Diethyl Nitromalonate** under EI-MS.

Table 4: Major Ions in the Mass Spectrum of **Diethyl Nitromalonate**

m/z	Proposed Fragment Ion	Loss from Parent Ion
205	$[\text{O}_2\text{NCH}(\text{COOC}_2\text{H}_5)_2]^+\bullet$	Molecular Ion $[\text{M}]^+\bullet$
160	$[\text{M} - \text{OC}_2\text{H}_5]^+$	Loss of an ethoxy radical ($\bullet\text{OC}_2\text{H}_5$)
159	$[\text{M} - \text{NO}_2]^+$	Loss of a nitro radical ($\bullet\text{NO}_2$)
103	$[\text{CH}(\text{COOC}_2\text{H}_5)]^+$	Loss of $\bullet\text{NO}_2$ and $\bullet\text{OC}_2\text{H}_5$
75	$[\text{COOC}_2\text{H}_5]^+$	Ethyl carboxylate cation
29	$[\text{C}_2\text{H}_5]^+$	Ethyl cation, a common and often abundant fragment

Interpretation: The mass spectrum is expected to show a discernible molecular ion peak at m/z 205. The fragmentation pattern is driven by the cleavage of the weakest bonds and the formation of stable fragments. The most characteristic cleavages are the loss of an ethoxy radical (m/z 160) and the loss of the nitro radical (m/z 159).^[5] The presence of a prominent peak at m/z 29 ($[\text{C}_2\text{H}_5]^+$) is also highly indicative of the ethyl ester groups.^[4]

Experimental Protocol for Mass Spectrometry Data Acquisition

Objective: To confirm the molecular weight and analyze the fragmentation pattern.

Methodology:

- **Sample Introduction:** For a volatile liquid like **Diethyl nitromalonate**, Gas Chromatography-Mass Spectrometry (GC-MS) is ideal. Inject a dilute solution (e.g., in ethyl acetate or dichloromethane) into the GC. The GC will separate the compound from the solvent and any impurities before it enters the mass spectrometer.

- Ionization: Utilize Electron Ionization (EI) at a standard energy of 70 eV. This high-energy method ensures reproducible fragmentation patterns that are valuable for library matching and structural interpretation.
- Mass Analysis: Scan a mass range from m/z 20 to 250 using a quadrupole or time-of-flight (TOF) mass analyzer.
- Data Analysis: Identify the molecular ion peak. Analyze the lower mass fragments and propose cleavage patterns to corroborate the assigned structure.

Conclusion: A Self-Validating Spectroscopic Profile

The combination of NMR, IR, and Mass Spectrometry provides a rigorous and self-validating system for the characterization of **Diethyl nitromalonate**. ^1H and ^{13}C NMR confirm the precise connectivity of the carbon-hydrogen framework. IR spectroscopy provides rapid confirmation of the essential ester and nitro functional groups. Finally, mass spectrometry validates the molecular weight and reveals fragmentation patterns consistent with the proposed structure. This multi-technique approach ensures the highest degree of confidence in the identity and purity of this important synthetic intermediate, which is a critical requirement for researchers in synthetic chemistry and drug development.

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